

# Molecular formula and weight of Disperse Red 73

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## An In-Depth Technical Guide to Disperse Red 73

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Disperse Red 73**, a monoazo dye used in the textile industry. This document outlines its molecular formula, weight, and a simplified representation of its manufacturing process.

# Physicochemical Data of Disperse Red 73

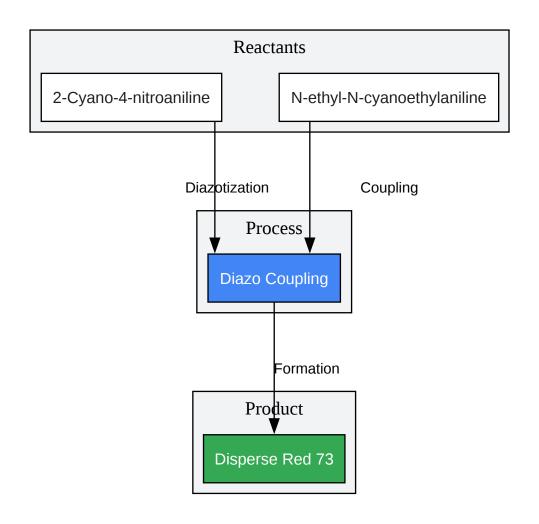
The fundamental molecular properties of **Disperse Red 73** are summarized below. This data is essential for researchers working on dye chemistry, analytical method development, and toxicological assessments.

Property	Value	Citations
Molecular Formula	C18H16N6O2	[1][2][3][4][5]
Molecular Weight	348.36 g/mol	
CAS Registry Number	16889-10-4	_
Chemical Class	Single Azo Dye	_



## **Manufacturing Process Workflow**

The synthesis of **Disperse Red 73** involves a diazo coupling reaction. The following diagram illustrates the logical relationship between the reactants to form the final product.



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Caption: Manufacturing workflow for **Disperse Red 73**.

The manufacturing process involves the diazotization of 2-Cyano-4-nitroaniline, which is then coupled with N-ethyl-N-cyanoethylaniline to yield the final **Disperse Red 73** dye.

# **Experimental Considerations**

While detailed experimental protocols are proprietary and vary by manufacturer, the identification and characterization of **Disperse Red 73** and similar dyes typically involve



techniques such as Fourier-Transform Infrared Spectroscopy (FT-IR) and Nuclear Magnetic Resonance (NMR) to confirm the chemical structure.

## **Properties and Applications**

**Disperse Red 73** appears as a dark red powder and is soluble in ethanol, acetone, and benzene. It is primarily used for dyeing polyester and its blended fabrics. It can also be used for dyeing acetate, triacetate, nylon, and acrylic fibers. The dyeing process is suitable for a pH range of 3 to 7. It is noted for good fastness and is suitable for various dyeing methods, including direct and discharge printing.

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